

# Vistusertib absorption distribution metabolism excretion profile

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Vistusertib

CAS No.: 1009298-59-2

Cat. No.: S548426

[Get Quote](#)

## ADME Profile Summary

The table below summarizes the key ADME characteristics of **Vistusertib** from a Phase I study in patients with advanced solid malignancies [1] [2].

Parameter	Findings
<b>Absorption</b>	Rapidly absorbed after oral administration. Time to maximum concentration ( <b>Tmax</b> ) < 1.2 hours [1] [2].
<b>Distribution</b>	In circulation, the majority of radioactivity (~78%) was from the <b>unchanged parent drug</b> (Vistusertib) [1] [2].
<b>Metabolism</b>	Undergoes hepatic metabolism. Key metabolic reactions include <b>morpholine-ring oxidation</b> [1] [2]. Metabolites circulate at low concentrations (each <10% of total exposure) [1] [2].
<b>Excretion</b>	Predominantly fecal excretion. Mean total recovery of radioactivity was <b>&gt;90%</b> of the administered dose [1] [2].

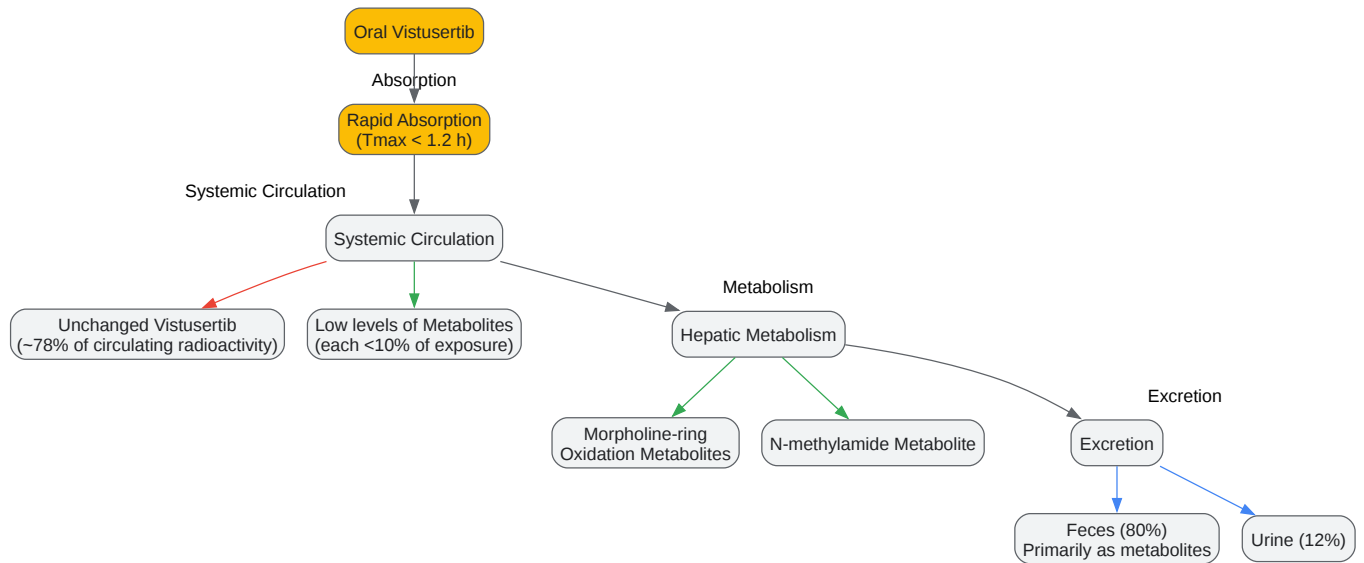
## Experimental Data & Methodology

The primary data comes from a clinical trial where four patients received a single oral solution dose of **<sup>14</sup>Carbon-isotope (<sup>14</sup>C)-labelled Vistusertib** [1] [2]. This "gold standard" ADME study design allows for precise tracking of the drug and its breakdown products in the body.

- **Sample Collection:** Extensive serial blood, urine, and feces samples were collected over an 8-day in-patient period. Saliva was also sampled [1] [2].
- **Radioactivity Measurement:** Total radioactivity in blood, plasma, urine, feces, and saliva was determined to assess the mass balance and excretion routes [1] [2].
- **Metabolite Profiling:** Metabolites in plasma, urine, and feces were identified using advanced analytical techniques, including high-performance liquid chromatography (HPLC) coupled with radiochemical detection and mass spectrometry (MS) [1] [2].
- **Pharmacokinetic Analysis:** Pharmacokinetic parameters for total radioactivity and unchanged **Vistusertib** were calculated from plasma concentration-time data [1] [2].

## Metabolic Pathway of Vistusertib

The following diagram illustrates the primary metabolic and excretion pathways of **Vistusertib** based on the study findings [1] [2].



[Click to download full resolution via product page](#)

**Vistusertib ADME Pathway:** The drug is rapidly absorbed and circulates mostly unchanged before hepatic metabolism and primarily fecal excretion [1] [2].

## Information Limitations and Further Research

- **Limited Public Data:** The provided profile is from a single, small (n=4) study. Comprehensive details typical of a whitepaper are not available.
- **Preclinical vs. Human Data:** A separate preclinical study in rats also reported rapid absorption, supporting the human data [3].
- **Clinical Context:** Other clinical trials confirm that **Vistusertib** is orally bioavailable and that its pharmacokinetic profile is consistent across studies, though they do not add detailed ADME information [4] [5] [6].

To obtain a complete ADME package, you may need to:

- **Consult Regulatory Documents:** Check for the drug's official approval documents or Investigator's Brochure.
- **Contact the Sponsor:** Inquire directly with AstraZeneca for access to the full data.

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. Phase I study of orally administered <sup>14</sup>Carbon-isotope ... [pubmed.ncbi.nlm.nih.gov]
2. Phase I study of orally administered <sup>14</sup> Carbon-isotope ... [link.springer.com]
3. Quantitation of vistusertib by UHPLC-MS/MS in rat plasma ... [pubmed.ncbi.nlm.nih.gov]
4. Prospective phase II trial of the dual mTORC1/2 inhibitor ... [pmc.ncbi.nlm.nih.gov]
5. Vistusertib (dual m-TORC1/2 inhibitor) in combination with ... [pmc.ncbi.nlm.nih.gov]
6. First-in-child phase I/II study of the dual mTORC1/2 ... [sciencedirect.com]

To cite this document: Smolecule. [Vistusertib absorption distribution metabolism excretion profile].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b548426#vistusertib-absorption-distribution-metabolism-excretion-profile>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)